

Application Notes and Protocols: NSC 135130

Solution Preparation and Stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NSC 135130

Cat. No.: B3050185

[Get Quote](#)

Disclaimer: The identifier "**NSC 135130**" does not correspond to a readily available chemical compound in public databases. It has been associated with a medical device. However, initial broad searches tangentially linked this identifier to compounds related to Diglycolic acid. This document, therefore, provides general protocols based on the properties of Diglycolic acid and its derivatives. Researchers must verify the identity of their compound and adjust these protocols accordingly. The information provided here serves as a general guideline and should be adapted based on experimentally determined properties of the specific compound being used.

Introduction

This document provides detailed protocols for the preparation and stability assessment of solutions of research compounds, using Diglycolic acid as a representative example due to the ambiguity of the identifier **NSC 135130**. These guidelines are intended for researchers, scientists, and drug development professionals. Proper solution preparation and stability are critical for obtaining reliable and reproducible experimental results.

Diglycolic acid (2,2'-Oxydiacetic acid) is a white, odorless solid.^[1] Understanding its solubility and stability is crucial for its use in various research applications.

Data Presentation

The following table summarizes the available physicochemical data for Diglycolic acid. No specific data for "**NSC 135130**" or "Diglycolic acid, 2,6-dichlorophenyl nonyl ester" could be

retrieved.

Property	Value	Source
Molecular Formula	C4H6O5	[1][2][3]
Molecular Weight	134.09 g/mol	[1][2][3]
Melting Point	140-144 °C	[1][4]
Solubility	Soluble in water and methanol.	[2]
Storage	Store in a cool, dry, well-ventilated place in a tightly sealed container, away from oxidizing agents.	[3][5]

Experimental Protocols

Protocol for Preparation of a Stock Solution (e.g., 10 mM)

This protocol describes the preparation of a 10 mM stock solution of a compound with properties similar to Diglycolic acid.

Materials:

- Research compound (e.g., Diglycolic acid)
- Anhydrous Dimethyl Sulfoxide (DMSO) or appropriate solvent
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile filter tips
- Vortex mixer

Procedure:

- Determine the required mass: Calculate the mass of the compound needed to prepare the desired volume and concentration of the stock solution using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
- Weigh the compound: Carefully weigh the calculated amount of the compound using an analytical balance in a fume hood.
- Dissolve the compound: Add the appropriate volume of the chosen solvent (e.g., DMSO) to the vial containing the weighed compound.
- Ensure complete dissolution: Vortex the solution until the compound is completely dissolved. Gentle warming may be applied if necessary, but the stability of the compound under heat should be considered.
- Sterilization (optional): If required for downstream applications, filter-sterilize the stock solution through a 0.22 μm syringe filter compatible with the solvent used.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C for long-term storage.

Protocol for Assessing Solution Stability

This protocol provides a general method for evaluating the stability of a compound in solution over time at different temperatures.

Materials:

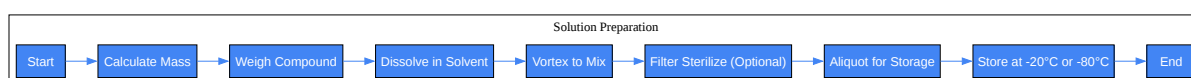
- Prepared stock solution of the compound
- Appropriate analytical instrument (e.g., HPLC, LC-MS)
- Temperature-controlled incubators or water baths
- Sterile vials

Procedure:

- Prepare stability samples: Aliquot the stock solution into multiple vials.

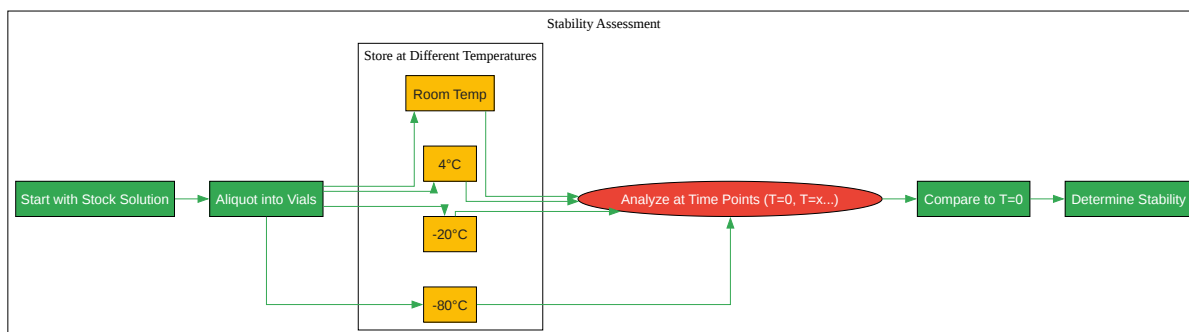
- Storage conditions: Store the vials at different temperatures, such as:
 - -80°C (for long-term stability)
 - -20°C (for routine storage)
 - 4°C (for short-term storage)
 - Room temperature (to assess handling stability)
- Time points: At designated time points (e.g., 0, 24, 48, 72 hours, 1 week, 1 month), retrieve one aliquot from each storage condition.
- Analysis: Analyze the samples using a suitable analytical method (e.g., HPLC) to determine the concentration and purity of the compound.
- Data evaluation: Compare the results to the initial (time 0) sample. A significant decrease in concentration or the appearance of degradation peaks indicates instability under those conditions.

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a stock solution.



[Click to download full resolution via product page](#)

Caption: Workflow for assessing solution stability.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diglycolic acid - Wikipedia [en.wikipedia.org]
- 2. Diglycolic acid, 98% | Fisher Scientific [fishersci.ca]
- 3. fishersci.ie [fishersci.ie]
- 4. Diglycolic acid 98 110-99-6 [sigmaaldrich.com]

- 5. [assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com)]
- To cite this document: BenchChem. [Application Notes and Protocols: NSC 135130 Solution Preparation and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3050185#nsc-135130-solution-preparation-and-stability>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com